

# 6-Demethoxy-9'-deoxycleomiscosin A: A Literature Review

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## Compound of Interest

Compound Name: 6-Demethoxy-9'-  
deoxycleomiscosin A

Cat. No.: B593576

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## Introduction

**6-Demethoxy-9'-deoxycleomiscosin A** is a naturally occurring coumarinolignoid. While its specific biological activities and mechanisms of action are not extensively documented in publicly available scientific literature, its chemical structure places it within a class of compounds known for a variety of pharmacological effects. This review aims to provide a comprehensive overview of the available information on **6-Demethoxy-9'-deoxycleomiscosin A** and the broader context of related compounds.

## Physicochemical Properties

Limited information is available regarding the specific physicochemical properties of **6-Demethoxy-9'-deoxycleomiscosin A**. What is known has been compiled from various chemical supplier databases and is summarized below.

Property	Value	Source
CAS Number	121587-18-6	BioBioPha[1]
Molecular Formula	C19H16O6	BioBioPha[1]
Appearance	Powder	BioBioPha[1]
Purity	98.5%	BioBioPha[1]

## Biological Context: Coumarinolignoids and the Genus Vitex

**6-Demethoxy-9'-deoxycleomiscosin A** is structurally related to cleomiscosin A, a well-studied coumarinolignoid. Coumarinolignoids are a class of natural products characterized by a coumarin moiety linked to a phenylpropanoid unit. These compounds are known to exhibit a range of biological activities.

The genus *Vitex*, from which many coumarinolignoids are isolated, has a long history in traditional medicine. Various species of *Vitex* have been investigated for their phytochemical constituents and pharmacological properties.

## Potential Biological Activities

While specific studies on **6-Demethoxy-9'-deoxycleomiscosin A** are not readily available, research on related coumarinolignoids and extracts from *Vitex* species suggests potential areas of pharmacological interest.

### Anti-inflammatory Activity

Many coumarinolignoids and compounds isolated from *Vitex* species have demonstrated anti-inflammatory properties. For instance, derivatives of the related compound cleomiscosin A have been synthesized and shown to possess potent anti-inflammatory activity. The mechanism of action for some related flavones involves the inhibition of cyclooxygenase (COX) enzymes and the reduction of pro-inflammatory cytokines.

### Cytotoxic Activity

Certain coumarinolignoids have been investigated for their potential as anticancer agents. Studies on other structurally similar natural products have demonstrated cytotoxic effects against various cancer cell lines.

Due to the lack of specific research on **6-Demethoxy-9'-deoxycleomiscosin A**, no quantitative data on its biological activity (e.g., IC50, EC50 values) can be provided at this time.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **6-Demethoxy-9'-deoxycleomiscosin A** are not available in the current body of scientific literature.

## Signaling Pathways and Mechanisms of Action

There is no published information detailing the specific signaling pathways or mechanisms of action for **6-Demethoxy-9'-deoxycleomiscosin A**.

## Future Directions

The structural classification of **6-Demethoxy-9'-deoxycleomiscosin A** as a coumarinolignoid suggests that it may possess interesting biological activities. Further research is warranted to isolate or synthesize this compound in sufficient quantities for comprehensive biological evaluation. Future studies could focus on:

- Isolation and Structural Elucidation: Detailed spectroscopic analysis to confirm its structure.
- Synthesis: Development of a synthetic route to enable the production of analogues for structure-activity relationship (SAR) studies.
- Biological Screening: Evaluation of its cytotoxic, anti-inflammatory, and other potential pharmacological activities in relevant in vitro and in vivo models.
- Mechanism of Action Studies: Investigation of its molecular targets and effects on cellular signaling pathways.

## Conclusion

**6-Demethoxy-9'-deoxycleomiscosin A** remains a largely uncharacterized natural product. While its chemical class suggests potential for biological activity, a significant gap in the scientific literature prevents a detailed understanding of its pharmacological properties. This review highlights the need for further research to unlock the potential of this and other related coumarinolignoids. The information presented here is based on the limited data available and inferences from structurally similar compounds.

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## References

- 1. biobiopha.com [biobiopha.com]
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